

Tricyclodecenyl Acetate: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Verdyl acetate	
Cat. No.:	B1672797	Get Quote

An In-depth Guide for Researchers and Drug Development Professionals

Tricyclodecenyl acetate is a synthetic ester recognized for its characteristic fresh, woody, and herbal fragrance.[1] While primarily utilized as a fragrance ingredient in a wide array of consumer products, a thorough understanding of its chemical and physical properties, synthesis, and safety profile is essential for researchers and professionals in various scientific disciplines. This technical guide provides a consolidated overview of the existing scientific literature on tricyclodecenyl acetate.

Chemical and Physical Properties

Tricyclodecenyl acetate is a colorless to pale yellow viscous liquid.[2][3][4] It is a mixture of isomers, with the specific composition influencing its olfactory profile, which can range from woody to having slight aniseed-like sweet notes.[5] It is insoluble in water but soluble in organic solvents like ethanol and oils.[2]

Several CAS Numbers are associated with tricyclodecenyl acetate and its isomer mixtures, including 5413-60-5, 2500-83-6, and 54830-99-8.[1][6] The compound is also known by various trade names such as Cyclacet®, Jasmacyclene, and **Verdyl acetate**.[1][7][8]

Table 1: Physicochemical Properties of Tricyclodecenyl Acetate



Property	Value	Source(s)
Molecular Formula	C12H16O2	[1][3][4]
Molecular Weight	192.25 g/mol	[1][3][9]
Appearance	Colorless to pale yellow, viscous liquid	[2][3][4][5]
Odor	Herbal, fresh, woody, green, slightly floral	[1][10][11]
Boiling Point	~288.25 °C (rough estimate)	[2][3][5]
Density	~1.024 - 1.077 g/cm ³	[2][3][5]
Refractive Index	~1.4940 - 1.5100	[2][3][5]
Flash Point	~93 - 101.8 °C	[3][5]
Vapor Pressure	~0.0137 - 2.84 Pa at 25 °C	[2][3][5]
Water Solubility	~10 µg/L at 30 °C	[3][5]
logP	0.924 at 35 °C	[5]

Synthesis of Tricyclodecenyl Acetate

The primary industrial synthesis of tricyclodecenyl acetate involves the acid-catalyzed addition of acetic acid or acetic anhydride to dicyclopentadiene (DCPD).[1][7][8][10] This reaction typically yields a mixture of isomers.

Experimental Protocol: Acid-Catalyzed Esterification

A common method for synthesizing tricyclodecenyl acetate is through the esterification of dicyclopentadiene with acetic acid in the presence of an acid catalyst.

Materials:

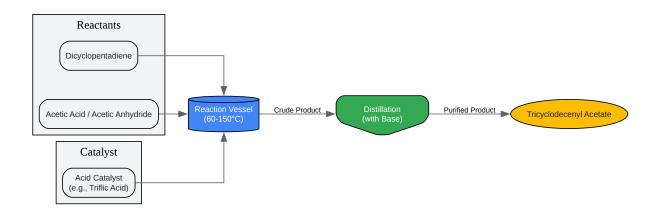
- Dicyclopentadiene (DCPD)
- Acetic acid (can be in large excess) or acetic anhydride[7][10]



- Acid catalyst (e.g., trifluoromethanesulfonic acid (triflic acid), perchloric-phosphoric acid)[7][8]
 [10]
- Base (for neutralization during workup, e.g., sodium hydroxide)[10]
- Solvent (optional, e.g., aromatic hydrocarbons)[7]

Procedure:

- The carboxylic acid and the acid catalyst are charged into a suitable reactor equipped with a stirrer, condenser, and dropping funnel.[10]
- Dicyclopentadiene is added dropwise to the stirred mixture. The reaction temperature is typically maintained between 60 °C and 150 °C.[7][10]
- The reaction is allowed to proceed for several hours until completion.[7]
- After the reaction, the mixture is distilled, often in the presence of a base, to neutralize the acid catalyst and isolate the tricyclodecenyl acetate from unreacted starting materials.[7][8]
- Purification is typically achieved through fractional distillation to obtain the final product with a purity of at least 95% as determined by gas chromatography.[7][8]





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Fig. 1: Synthesis workflow for tricyclodecenyl acetate.

Applications

The primary application of tricyclodecenyl acetate is as a fragrance ingredient in a wide variety of consumer products.[1] Its stability, particularly in alkaline media, makes it a suitable component for soaps and detergents.[6] It is also used in perfumes, cosmetics, air fresheners, and other personal care products to impart a fresh, green, and woody scent.[1][10][12]

Safety and Toxicology

The safety of tricyclodecenyl acetate as a fragrance ingredient has been evaluated by the Research Institute for Fragrance Materials (RIFM).[11]

Key findings from the safety assessment include:

- Genotoxicity: Tricyclodecenyl acetate is not considered to be genotoxic.
- Toxicity: It has a low acute oral and dermal toxicity. The acute oral LD50 value in rats and the acute dermal LD50 value in rabbits both exceeded 5 g/kg.[5]
- Skin Sensitization: Data from read-across analogs suggest that tricyclodecenyl acetate is not a significant skin sensitizer under current use levels. However, it may cause mild skin irritation.[13]
- Phototoxicity/Photoallergenicity: Based on UV spectra analysis, it is not expected to be phototoxic or photoallergenic.
- Reproductive and Developmental Toxicity: The available data indicate an adequate margin of safety for reproductive and developmental toxicity at current exposure levels.
- Environmental Safety: It is classified as hazardous to the aquatic environment with longlasting effects.[13][14]

Standard safety precautions, such as wearing suitable protective clothing and avoiding contact with skin and eyes, should be followed when handling this chemical.[15]



Analytical Methods

While detailed experimental protocols for the analysis of tricyclodecenyl acetate are not extensively published in the public domain, gas chromatography (GC) is the standard method used to determine the purity and isomeric composition of the commercial product.[7][8] Further characterization can be achieved using techniques such as infrared (IR) spectroscopy and Nuclear Magnetic Resonance (NMR) spectroscopy.

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 To cite this document: BenchChem. [Tricyclodecenyl Acetate: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672797#literature-review-on-tricyclodecenyl-acetate]

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